

SU11274 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: SU11274

Cat. No.: B1681149

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SU11274 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility of **SU11274**, along with troubleshooting tips and frequently asked questions for its use in experiments.

Solubility Data

The solubility of **SU11274** can vary between batches and is dependent on factors such as temperature and the purity of the solvent. The following table summarizes the reported solubility of **SU11274** in various common solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 100 mg/mL[1]	176.03 mM[1]	Solubility is highest in fresh, anhydrous DMSO. Moisture can significantly reduce solubility[1][2]. Some sources report lower solubilities of 92 mg/mL[2], 83 mg/mL[3], 11 mg/mL[4][5], and 10 mg/mL at 60 °C[6].
Dimethylformamide (DMF)	20 mg/mL[4][5]	35.21 mM	-
Acetone	7 mg/mL[2]	12.32 mM	-
Ethanol	~0.25 - 2 mg/mL[2][3][4][5]	~0.44 - 3.52 mM	-
Water	Insoluble[2][3][6]	Insoluble[2][3][6]	-
DMF:PBS (pH 7.2) (1:4)	~0.20 mg/mL[4][5]	~0.35 mM	Prepared by first dissolving in DMF, then diluting with the aqueous buffer[4][5].

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **SU11274**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **SU11274**. [1][2][4] It is highly soluble in fresh, anhydrous DMSO, with reported concentrations reaching up to 100 mg/mL. [1]

Q2: I am having trouble dissolving **SU11274** in DMSO. What could be the issue?

A2: There are several potential reasons for poor solubility in DMSO:

- **Moisture:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly decrease the solubility of **SU11274**.^{[1][2]} Always use fresh, anhydrous DMSO from a newly opened bottle or a properly stored desiccated container.
- **Temperature:** Solubility can be temperature-dependent. Gentle warming to 60°C has been noted to achieve a solubility of 10 mg/mL.^[6] However, be cautious with heating as it may affect the stability of the compound.
- **Compound Purity/Batch Variation:** Solubility can vary slightly between different batches of the compound.

Q3: How should I prepare an aqueous working solution for my cell culture experiments?

A3: Since **SU11274** is sparingly soluble in aqueous buffers, a two-step dilution process is required.^[4] First, prepare a high-concentration stock solution in 100% DMSO. Then, dilute this stock solution into your cell culture medium to the final desired concentration. Ensure the final concentration of DMSO in the medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Q4: Can I prepare a working solution of **SU11274** in a PBS buffer?

A4: Yes, but direct dissolution in PBS is not recommended due to poor solubility.^[4] For maximum solubility in aqueous buffers, first dissolve **SU11274** in dimethylformamide (DMF) and then dilute with the PBS buffer of your choice.^{[4][5]} A solubility of approximately 0.20 mg/mL can be achieved in a 1:4 solution of DMF:PBS (pH 7.2) using this method.^{[4][5]} It is not recommended to store this aqueous solution for more than one day.^[4]

Q5: How should I store the **SU11274** powder and its stock solutions?

A5:

- **Powder:** The solid form of **SU11274** should be stored at -20°C, where it is stable for at least three to four years.^{[2][4][5]}

- Stock Solutions: Prepare aliquots of the stock solution in DMSO to avoid repeated freeze-thaw cycles.^{[2][3]} These can be stored at -80°C for up to a year or at -20°C for up to one month.^{[2][3]}

Experimental Protocols & Methodologies

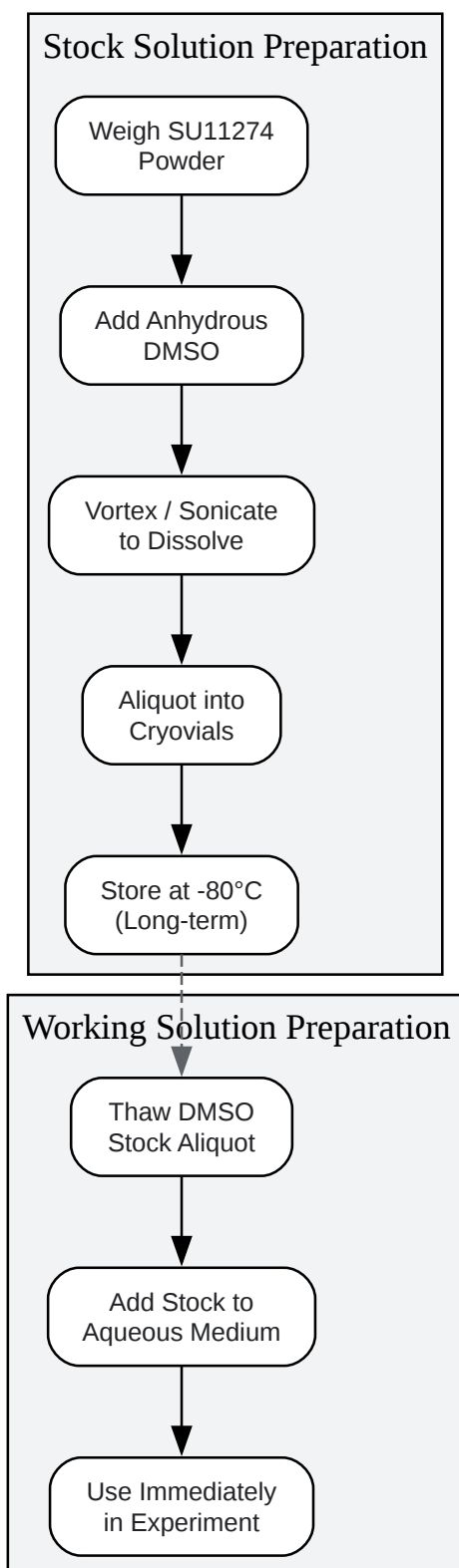
Protocol 1: Preparation of a 10 mM SU11274 Stock Solution in DMSO

- Weigh the Compound: Accurately weigh out the required amount of **SU11274** powder (Molecular Weight: 568.09 g/mol). For 1 mL of a 10 mM solution, you will need 5.68 mg.
- Add Solvent: Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **SU11274** powder.
- Dissolve: Vortex or sonicate the solution gently until the compound is fully dissolved. Gentle warming can be applied if necessary, but monitor for any signs of degradation.
- Store: Aliquot the stock solution into smaller volumes in cryovials and store at -80°C for long-term use or -20°C for short-term use.

Protocol 2: Preparation of an Aqueous Working Solution from a DMSO Stock

- Thaw Stock Solution: Thaw an aliquot of your **SU11274** DMSO stock solution at room temperature.
- Calculate Dilution: Determine the volume of the stock solution needed to achieve the desired final concentration in your aqueous medium (e.g., cell culture media).
- Dilute: While vortexing the aqueous medium, add the calculated volume of the DMSO stock solution drop-wise. This rapid mixing helps to prevent precipitation of the compound.
- Use Immediately: Use the freshly prepared working solution immediately for your experiments.

Workflow for Preparing SU11274 Solutions

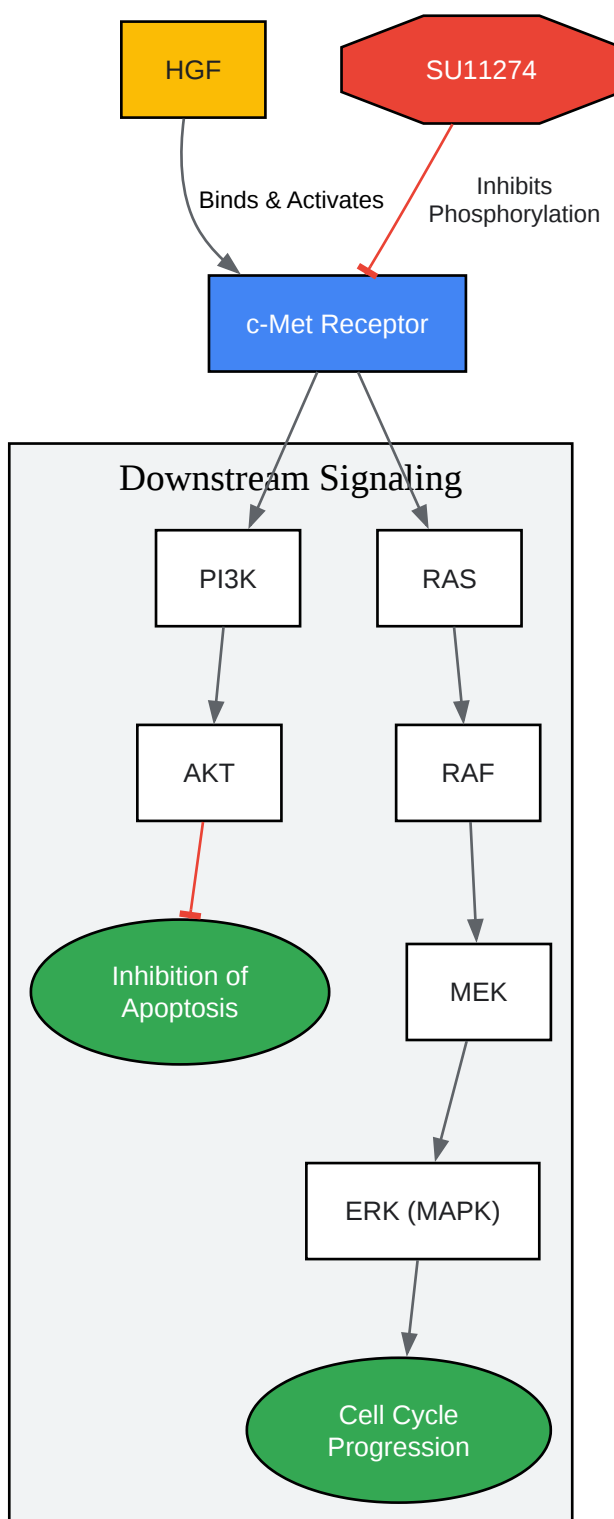


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Caption: Workflow for preparing **SU11274** stock and working solutions.

Signaling Pathway Inhibition

SU11274 is a selective, ATP-competitive inhibitor of the c-Met receptor tyrosine kinase.^[5] The binding of its ligand, Hepatocyte Growth Factor (HGF), normally triggers receptor dimerization and autophosphorylation, activating downstream pro-survival and proliferative signaling pathways. **SU11274** blocks this initial phosphorylation step, thereby inhibiting key downstream cascades such as the PI3K/AKT and RAS/MAPK pathways.^{[1][2][7]} This inhibition ultimately leads to cell cycle arrest and apoptosis in c-Met dependent cancer cells.^{[2][5]}



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Caption: **SU11274** inhibits the HGF/c-Met signaling pathway.

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